Biological Activity Guide: 4-Bromo vs. 5-Bromo Indole-2-Carboxylic Acids

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Compound of Interest

Compound Name:	*4-Bromo-1-ethyl-1H-indole-2-carboxylic acid*
CAS No.:	*1240567-83-2*
Cat. No.:	*B6362795*

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Executive Summary: The Divergence of Function

The biological utility of indole-2-carboxylic acids hinges on the specific position of the halogen substituent. The 5-position is "linear" relative to the indole nitrogen, allowing it to probe deep hydrophobic pockets in receptors. The 4-position is "peri" to the C3 position, creating steric pressure that alters molecular conformation, making it less suitable for standard receptor pockets but ideal for inducing specific twists in enzyme inhibitors.

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Feature	5-Bromo-1H-indole-2-carboxylic acid	4-Bromo-1H-indole-2-carboxylic acid
Primary Role	Receptor Ligand (Pharmacological Probe)	Structural Scaffold (Building Block)
NMDA (Glycine Site)	High Affinity (Competitive Antagonist)	Low/Modest Affinity (Steric Clash)
GPR35 Activity	Agonist (Mimics DHICA/Kynurenic acid)	Inactive/Weak
Key Application	Neuroprotection studies, Anti-inflammatory	HIV-1 Integrase inhibitors, Pyrophosphatase inhibitors
Chemical Reactivity	High accessibility for cross-coupling	Sterically hindered (peri-effect)

Structural & Chemical Properties[1][2][3][4]

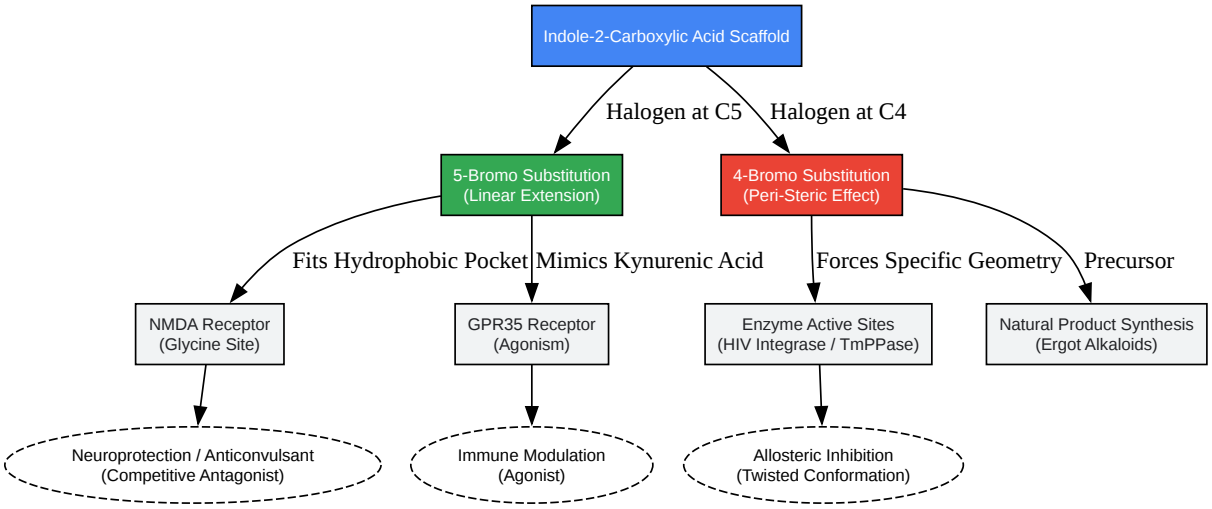
Understanding the electronics and sterics is prerequisite to interpreting the biological data.

- 5-Bromo Isomer: The bromine atom is located on the long axis of the indole. It extends the hydrophobic reach of the molecule without interfering with the hydrogen-bond donor (N-H) or acceptor (C=O) regions. This mimics the "elongated" structure of natural ligands like Kynurenic acid.
- 4-Bromo Isomer: The bromine is adjacent to the C3 position. This creates a "peri-interaction" that sterically crowds the C3 site. In biological binding pockets, this often prevents the flat binding mode required for intercalation or narrow-cleft binding.

SAR Decision Tree

The following diagram illustrates how the position of the bromine dictates the biological pathway and downstream application.

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Caption: SAR Decision Tree illustrating how the bromine position shifts utility from receptor pharmacology (5-Br) to enzyme inhibition and synthesis (4-Br).

Detailed Biological Activity Comparison

NMDA Receptor (Glycine Site)

The glycine modulatory site on the NMDA receptor is a classic target for indole-2-carboxylates.

- Mechanism: Competitive antagonism. The indole ring mimics the glycine backbone, while the carboxylic acid interacts with Arg/Thr residues in the pocket.
- 5-Bromo Performance: The 5-bromo substituent occupies a hydrophobic sub-pocket (often termed Region II), significantly enhancing affinity compared to the unsubstituted indole. It acts as a potent tool compound for blocking NMDA-mediated excitotoxicity.
- 4-Bromo Performance: The 4-position is generally unfavorable for simple mono-substituted antagonists. The bromine atom at C4 can clash with the backbone of the receptor cleft. High

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affinity at this site typically requires a 4,6-dichloro substitution pattern (as seen in GV150526), where the 4-chloro is paired with a 6-chloro to lock a specific binding pose. As a standalone modification, 4-bromo is inferior to 5-bromo.

GPR35 Agonism

GPR35 is an orphan GPCR activated by Kynurenic acid and DHICA (5,6-dihydroxyindole-2-carboxylic acid).

- 5-Bromo Performance: 5-bromoindole-2-carboxylic acid acts as an agonist. It mimics the electronics and shape of DHICA and Kynurenic acid. The 5-Br group engages the same hydrophobic residues (e.g., Phe/Tyr) that interact with the 5-OH of the endogenous ligands.
- 4-Bromo Performance: Inactive or weakly active. The GPR35 orthosteric pocket is narrow and optimized for 5/6-substituted indoles. The 4-bromo substituent likely prevents the deep insertion of the carboxylic acid pharmacophore required for receptor activation.

Enzyme Inhibition (HIV-1 Integrase & TmPPase)

Here, the 4-bromo isomer demonstrates its specific utility.

- Target: HIV-1 Integrase and Membrane-bound Pyrophosphatase (TmPPase).
- Mechanism: Allosteric inhibition. These enzymes often have binding sites that require a ligand to adopt a twisted or non-planar conformation.
- Performance: The 4-bromo group forces the indole core and any C3-substituents to twist out of planarity due to steric repulsion. This "pre-organized" twisted shape allows 4-bromo derivatives to bind effectively to allosteric sites that 5-bromo derivatives (which remain flat) cannot access.

Quantitative Data Summary

The following table synthesizes representative potency trends found in literature. Note: Exact values vary by assay conditions; these represent relative potencies.

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Target System	Assay Type	5-Bromo Activity	4-Bromo Activity
NMDA Glycine Site	Radioligand Binding ( )	High (approx. 0.1 - 1.0 µM)	Low (> 10 µM or inactive)
GPR35	-Arrestin Recruitment ( )	Agonist (1 - 10 µM)	Inactive / Weak
TmPPase	Phosphate Release ( )	Inactive	Active (Derivative dependent)
Cell Viability	MTT Assay (Neuroprotection)	Protective (blocks excitotoxicity)	No Effect (at low doses)

Experimental Protocols

Protocol A: NMDA Receptor Radioligand Binding (Glycine Site)

Use this to validate the antagonist activity of the 5-bromo isomer.

- Membrane Preparation: Homogenize rat cerebral cortex in 0.32 M sucrose. Centrifuge (1000 x g, 10 min) to remove debris. Centrifuge supernatant (20,000 x g, 20 min) to pellet membranes. Wash pellets 3x in Tris-acetate buffer (50 mM, pH 7.4) to remove endogenous glycine.
- Incubation:
  - Ligand: 10 nM

    -Glycine or

    -MDL-105,519.
  - Test Compound: Dissolve 5-bromo or 4-bromo indole-2-carboxylic acid in DMSO (final conc < 1%). Prepare serial dilutions (1 nM to 100 µM).

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- Non-specific Binding: Define using 1 mM Glycine.

- Reaction: Incubate for 60 min at 4°C.
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.05% polyethylenimine.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Protocol B: GPR35 -Arrestin Recruitment Assay

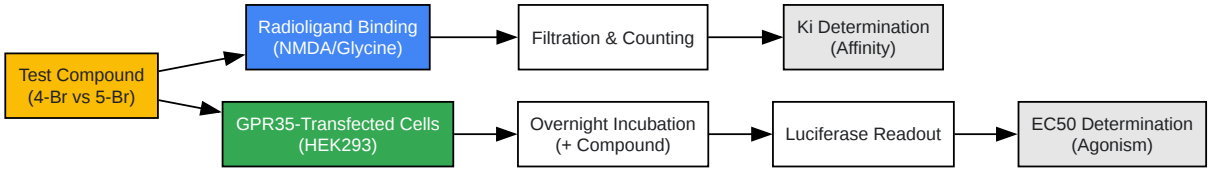
Use this to validate the agonist activity of the 5-bromo isomer.

- Cell Line: HTLA cells (HEK293 stably expressing a tTA-dependent luciferase reporter and a

  -arrestin2-TEV fusion gene) transfected with GPR35-V2-TCS.
- Seeding: Plate 20,000 cells/well in 96-well plates. Incubate 24h.
- Stimulation:
  - Remove media and replace with serum-free media containing test compounds (5-bromo vs 4-bromo).
  - Include Zaprinast (10 µM) as a positive control.
  - Incubate for 16-20 hours at 37°C.
- Detection: Add Bright-Glo™ luciferase reagent. Read luminescence.
- Result: 5-bromo should induce a dose-dependent increase in luminescence; 4-bromo should show baseline signal.

Experimental Workflow Diagram

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Caption: Parallel workflow for assessing receptor affinity (NMDA) and functional agonism (GPR35).

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